

# Application Notes and Protocols for Quercetin as a Potent Anticancer Agent

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## Compound of Interest

Compound Name: Anticancer agent 72

Cat. No.: B12397534

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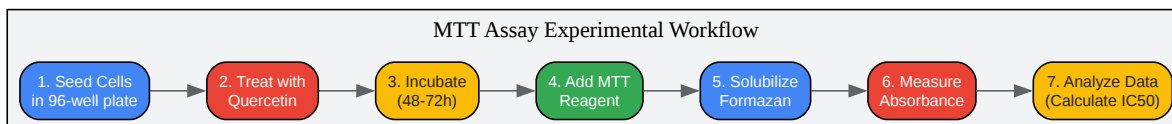
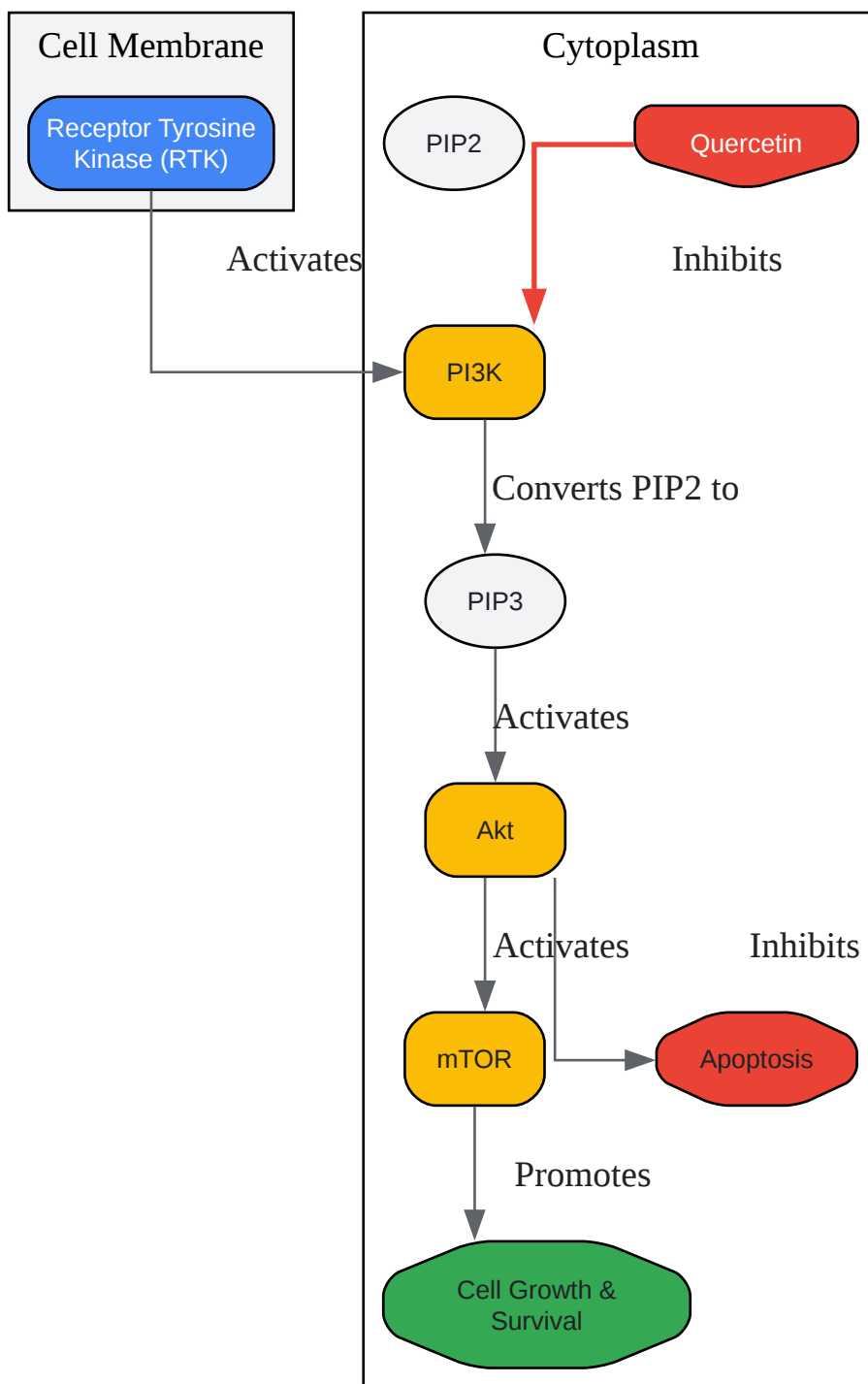
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## Introduction

Quercetin is a naturally occurring polyphenolic flavonoid found in a wide variety of fruits, vegetables, and grains.<sup>[1]</sup> It has garnered significant attention in oncological research due to its pleiotropic effects on cancer cells, including the induction of apoptosis, cell cycle arrest, and inhibition of metastasis.<sup>[1]</sup> These application notes provide a summary of Quercetin's utility in specific cancer types, detailed protocols for in vitro evaluation, and a synopsis of its mechanism of action.

## Mechanism of Action

Quercetin exerts its anticancer effects through the modulation of multiple cellular signaling pathways. It has been shown to downregulate oncogenic genes such as Ras and PI3K, while upregulating tumor suppressor genes like p53 and p21.<sup>[1]</sup> By interfering with these key pathways, Quercetin can inhibit cancer cell proliferation and survival. A simplified diagram of Quercetin's interaction with the PI3K/Akt signaling pathway is depicted below.



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## References

- 1. [globalresearchonline.net](https://www.globalresearchonline.net) [globalresearchonline.net]
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